

Replicating Key Experiments with (6R)-FR054: A Comparative Guide

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Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B15568375

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **(6R)-FR054**, a potent and specific inhibitor of phosphoglucomutase 3 (PGM3), with other compounds targeting the Hexosamine Biosynthetic Pathway (HBP). The information presented herein is supported by experimental data from publicly available research to assist in the design and replication of key experiments.

(6R)-FR054 has emerged as a significant tool in cancer research due to its ability to disrupt a critical metabolic pathway often upregulated in tumor cells. By inhibiting PGM3, FR054 effectively decreases the flux through the HBP, leading to reduced protein glycosylation (both N-linked and O-linked), induction of the Unfolded Protein Response (UPR), and ultimately, apoptosis in cancer cells.^[1] Furthermore, studies have demonstrated that FR054 can sensitize cancer cells to conventional chemotherapeutic agents, highlighting its potential in combination therapies.

Performance Comparison of HBP Inhibitors

The following table summarizes the quantitative data on the effects of **(6R)-FR054** and provides a comparison with other known inhibitors of the Hexosamine Biosynthetic Pathway,

such as Azaserine and 6-diazo-5-oxo-L-norleucine (DON), which primarily target glutamine-fructose-6-phosphate amidotransferase (GFAT), an enzyme upstream of PGM3.

Table 1: In Vitro Efficacy of HBP Inhibitors on Cancer Cell Lines

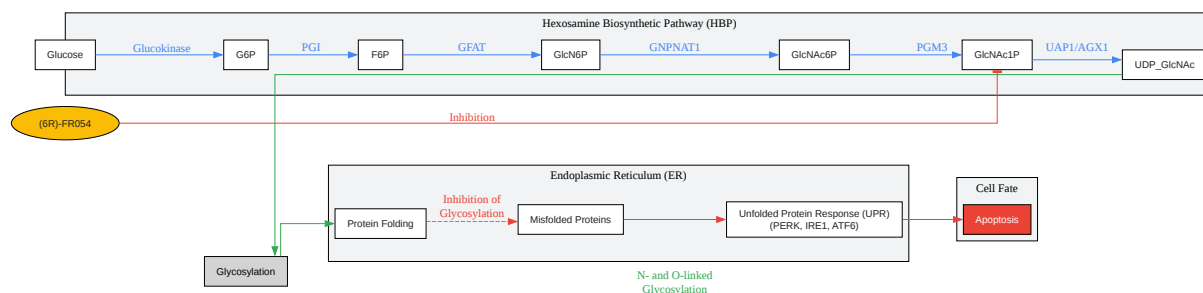
Compound	Target	Cell Line	Assay	IC50	Key Findings
(6R)-FR054	PGM3	MDA-MB-231 (Breast)	Cell Viability	Not explicitly stated in reviewed sources	Induces apoptosis and reduces cell viability. [2]
Pancreatic Cancer Cells	Cell Viability	Not explicitly stated in reviewed sources	Enhances sensitivity to Gemcitabine.		
Glioblastoma Cells	Cell Viability	Not explicitly stated in reviewed sources	Enhances sensitivity to Temozolomide.		
Azaserine	GFAT	Various	Cell Viability	Cell-line dependent	Broad-spectrum glutamine antagonist with off-target effects.
DON	GFAT	Various	Cell Viability	Cell-line dependent	Also a broad-spectrum glutamine antagonist with noted toxicity.

Table 2: In Vivo Efficacy of **(6R)-FR054** in a Xenograft Model

Cell Line	Animal Model	Treatment	Dosage	Duration	Results
MDA-MB-231	Nude Mice	(6R)-FR054	1000 mg/kg (i.p.)	11 days	Significant reduction in tumor growth rate (Tumor Growth Inhibition = 41.77%). No significant body weight loss observed.

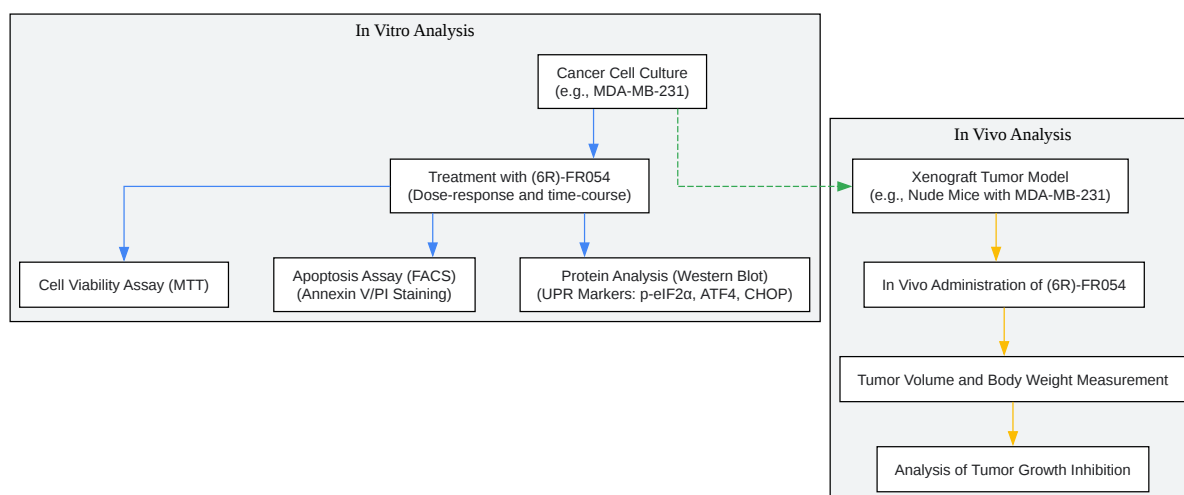
Signaling Pathways and Experimental Workflows

To visually represent the mechanism of action and experimental procedures, the following diagrams are provided.



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Figure 1: Signaling pathway of **(6R)-FR054** action.



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References

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- 2. hse.ie [hse.ie]

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